

safety data sheet and handling precautions for Methanol-d4

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Compound of Interest

Compound Name: Methanol-d

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An In-Depth Technical Guide to the Safe Handling of **Methanol-d4**

Methanol-d4 (CD₃OD), a deuterated isotopologue of methanol, is an essential solvent in Nuclear Magnetic Resonance (NMR) spectroscopy, prized for its ability to dissolve a wide range of organic compounds without producing a proton signal that would interfere with the analysis.^{[1][2]} While indispensable in research and drug development, its physical and toxicological properties are similar to that of non-deuterated methanol, necessitating strict adherence to safety protocols. This guide provides a comprehensive overview of the safety data, handling precautions, and emergency procedures for **Methanol-d4** to ensure its safe use in the laboratory.

Physical and Chemical Properties

Methanol-d4 is a colorless, highly flammable liquid.^{[1][3]} Its physical and chemical characteristics are summarized below. Understanding these properties is crucial for safe handling and storage.

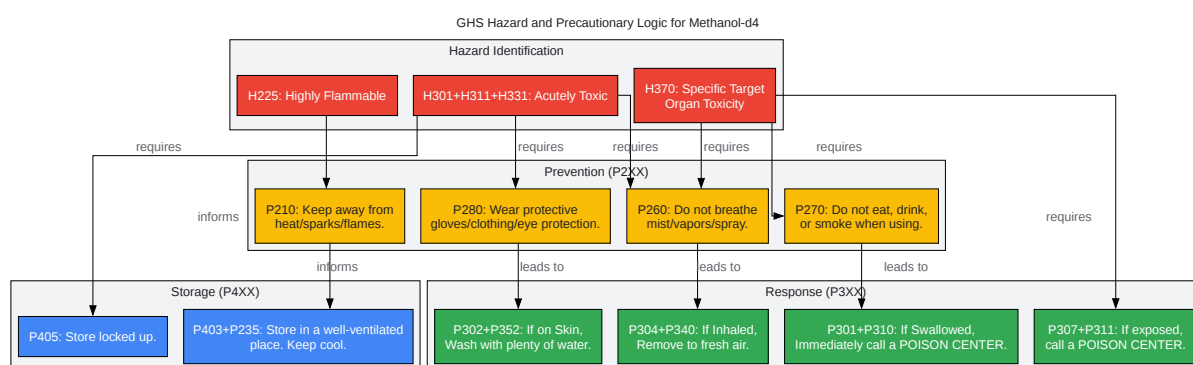
Property	Value	Source(s)
Molecular Formula	C D ₄ O	[4]
Molecular Weight	36.07 g/mol	[5][6]
Appearance	Colorless, clear liquid	[1][7]
Boiling Point	64 - 65.4 °C	[1][6][7]
Melting Point	-99 °C to -98 °C	[1][6][7]
Flash Point	9.7 °C to 11 °C (closed cup)	[6][7]
Density	0.888 g/mL at 25 °C	[1][6]
Vapor Pressure	129 hPa at 20 °C	[1][3]
Explosive Limits	5.5% - 36.5% (V)	[3][6]
Solubility	Miscible with water, ethanol, ether, acetone, and chloroform.[1][3]	[1][3]

Hazard Identification and GHS Classification

Methanol-d₄ is classified as a hazardous substance under the Globally Harmonized System (GHS) of Classification and Labelling of Chemicals. It is highly flammable, toxic if swallowed, inhaled, or in contact with skin, and can cause serious damage to organs.[8][9][10]

- Signal Word: Danger[5][8]
- GHS Pictograms: GHS02 (Flammable), GHS06 (Toxic), GHS08 (Health Hazard)[8][11]
- Hazard Statements (H-Statements):
 - H225: Highly flammable liquid and vapor.[5][9][11]
 - H301 + H311 + H331: Toxic if swallowed, in contact with skin or if inhaled.[8][9][11]
 - H370: Causes damage to organs, particularly the central nervous system, eyes, heart, and kidneys.[5][9][10]

The logical flow from hazard classification to necessary precautions is outlined in the diagram below.



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GHS Hazard and Precautionary Logic for **Methanol-d4**

Toxicological Data

Toxicological data for **Methanol-d4** is often extrapolated from its non-deuterated counterpart, methanol. It is toxic through oral, dermal, and inhalation routes of exposure.

Toxicity Metric	Value	Species	Source(s)
Oral LD ₅₀	5628 mg/kg	Rabbit	[3]
Oral LDLo	143 mg/kg	Human	[10]
Dermal LD ₅₀	15,800 - 17,100 mg/kg	Rabbit	[3][7]
Inhalation LC ₅₀	22500 ppm (4 h)	Rat	[7]

Handling and Storage Precautions

Safe handling and storage are paramount to minimizing exposure and preventing accidents.

Safe Handling

- Ventilation: Always handle **Methanol-d4** in a well-ventilated area or under a chemical fume hood.[9][12]
- Ignition Sources: It is highly flammable. Keep away from open flames, hot surfaces, sparks, and other ignition sources.[8][9][13] Use non-sparking tools and explosion-proof electrical equipment.[10][13]
- Static Discharge: Take precautionary measures against static discharge by grounding and bonding containers and receiving equipment.[9][13]
- Personal Contact: Do not breathe mist, vapors, or spray.[9][13] Avoid contact with skin, eyes, and clothing.[12][13]
- Hygiene: Do not eat, drink, or smoke when using this product.[13] Wash hands thoroughly after handling and before breaks.[9][13] Contaminated clothing should be removed immediately and washed before reuse.[13]

Storage

- Container: Keep the container tightly closed in a dry, cool, and well-ventilated place.[8][9][12]
- Conditions: Store at room temperature away from light and moisture.[13] Store locked up or in an area accessible only to qualified personnel.[9][13]

- Incompatibilities: Store away from incompatible materials such as strong oxidizing agents, acids, acid chlorides, acid anhydrides, reducing agents, and alkali metals.[1][10]

Exposure Controls and Personal Protection

Appropriate engineering controls and personal protective equipment (PPE) must be used to prevent exposure.

- Engineering Controls: Use local exhaust ventilation and work within a chemical fume hood to maintain airborne concentrations below exposure limits.[8]
- Eye/Face Protection: Wear chemical safety goggles or a face shield with safety glasses.[13]
- Skin Protection: Wear suitable protective clothing and chemical-resistant gloves (e.g., butyl rubber).[12][13] Flame-retardant antistatic protective clothing is recommended.[9]
- Respiratory Protection: If ventilation is inadequate, use an approved supplied-air respirator or a gas mask for organic gases.[7][13]

Emergency Procedures

In the event of an exposure or spill, immediate and appropriate action is critical.

First-Aid Measures

- Inhalation: Remove the person to fresh air and keep them comfortable for breathing. If breathing is difficult or has stopped, administer artificial respiration. Call a physician or poison center immediately.[8][14]
- Skin Contact: Take off immediately all contaminated clothing. Wash the affected skin with plenty of soap and water. Seek immediate medical attention.[8][14]
- Eye Contact: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing. Consult a physician.[8][14]
- Ingestion: Rinse mouth immediately and drink plenty of water. Do not induce vomiting. Call a physician or poison center immediately.[8] Be aware that methanol may be fatal or cause blindness if swallowed.[14]

Fire-Fighting Measures

- Suitable Extinguishing Media: Use water spray, alcohol-resistant foam, dry chemical, or carbon dioxide. Do not use a heavy water jet.[\[8\]](#)
- Specific Hazards: Vapors are heavier than air and may travel along the ground to a source of ignition.[\[8\]](#)[\[15\]](#) Vapors may form explosive mixtures with air.[\[8\]](#)[\[15\]](#) Hazardous combustion products include carbon monoxide and carbon dioxide.[\[8\]](#)
- Protective Equipment: Firefighters should wear self-contained breathing apparatus (SCBA) and full protective clothing.[\[8\]](#)[\[13\]](#)

Accidental Release Measures

- Personal Precautions: Evacuate the area. Do not breathe vapors and avoid contact with the substance. Ensure adequate ventilation and remove all ignition sources.[\[9\]](#)[\[13\]](#)
- Containment and Cleanup: Cover drains to prevent entry into sewers.[\[8\]](#)[\[9\]](#) Absorb the spill with a non-combustible absorbent material (e.g., sand, earth, Chemizorb®) and collect it into a suitable container for disposal.[\[8\]](#)[\[9\]](#)

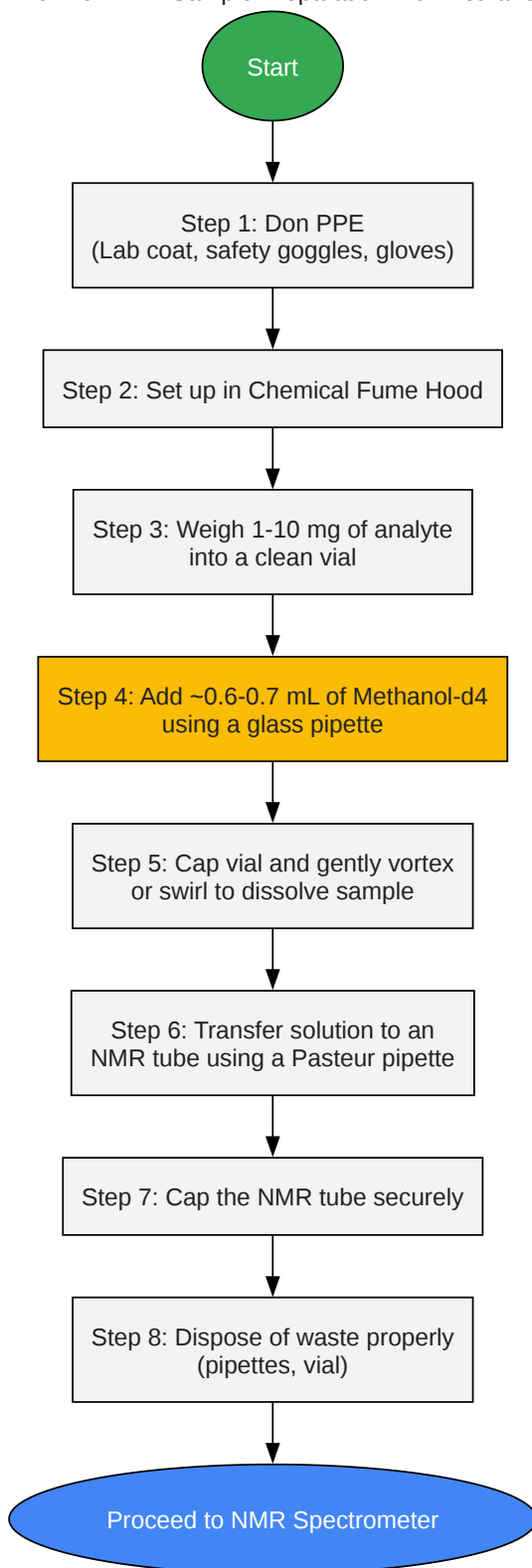
Stability and Reactivity

- Chemical Stability: Stable under recommended storage conditions.[\[1\]](#)[\[10\]](#)
- Hazardous Reactions: There is a danger of explosion with strong oxidizers, nitric acid, and perchlorates.[\[8\]](#)[\[16\]](#) It can react exothermically with acids and reducing agents.[\[8\]](#)[\[16\]](#)
- Conditions to Avoid: Keep away from heat, flames, sparks, and other ignition sources.[\[8\]](#)[\[15\]](#)
- Incompatible Materials: Avoid contact with strong oxidizing agents, acids, acid anhydrides, alkali metals, and some plastics.[\[1\]](#)[\[10\]](#)[\[16\]](#)

Experimental Protocol: Preparing an NMR Sample with Methanol-d4

This protocol outlines the standard procedure for preparing a sample for NMR analysis using **Methanol-d4**, incorporating essential safety measures.

Workflow for NMR Sample Preparation with Methanol-d4

[Click to download full resolution via product page](#)Workflow for NMR Sample Preparation with **Methanol-d4**

Methodology:

- **Personal Protective Equipment (PPE):** Before starting, don appropriate PPE, including a flame-retardant lab coat, chemical safety goggles, and chemical-resistant gloves.
- **Work Area Preparation:** Perform all steps within a certified chemical fume hood to ensure proper ventilation.[9]
- **Sample Weighing:** Accurately weigh 1-10 mg of the solid analyte directly into a small, clean glass vial.
- **Solvent Addition:** Using a clean glass pipette, carefully add approximately 0.6-0.7 mL of **Methanol-d4** to the vial. Keep the main solvent container closed when not in use.[13]
- **Dissolution:** Securely cap the vial and gently vortex or swirl it until the sample is completely dissolved.
- **Transfer to NMR Tube:** Using a clean glass Pasteur pipette, transfer the solution from the vial into a clean, dry NMR tube.
- **Capping:** Place a cap securely on the NMR tube to prevent spillage and evaporation.
- **Cleanup and Waste Disposal:** Dispose of the used pipette, any residual solvent, and the empty vial in the appropriate hazardous waste containers according to institutional guidelines.
- **Final Check:** Ensure the exterior of the NMR tube is clean and dry before taking it to the spectrometer. Wash hands thoroughly after completing the procedure.[13]

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